

# Technical Support Center: Vanadium Tetrachloride ( ) Handling & Storage

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## Compound of Interest

Compound Name: Vanadium(4+);tetrachloride

CAS No.: 7632-51-1

Cat. No.: B1582885

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## Executive Summary & Core Specifications

User Advisory: You are handling Vanadium Tetrachloride (

), a paramagnetic, reddish-brown liquid that acts as a potent electrophile and chlorinating agent.[1] It is extremely moisture-sensitive and thermodynamically unstable at ambient temperatures, slowly decomposing into Vanadium Trichloride (

) and Chlorine gas (

).

Immediate Action Required:

- Never expose to atmospheric moisture (violent hydrolysis releases gas).
- Never store in standard plastic vessels (corrosion/degradation risk).
- Always maintain a cold chain (

) to suppress

pressure buildup.

## Quick Reference Data

Property	Value	Critical Implication
Appearance	Reddish-brown liquid	Green/Blue indicates hydrolysis (formation of species).
Boiling Point		Do not distill at atm pressure; explosive decomposition risk.
Density		Heavy liquid; requires careful pipetting to avoid dripping.
Vapor Pressure	High ( evolution)	Pressure Hazard: Containers may pressurize over time.
Solubility	Soluble in non-polar solvents ( , )	Reacts violently with protic solvents (Water, Alcohols).

## Module 1: Critical Storage Protocols (The "Vault")

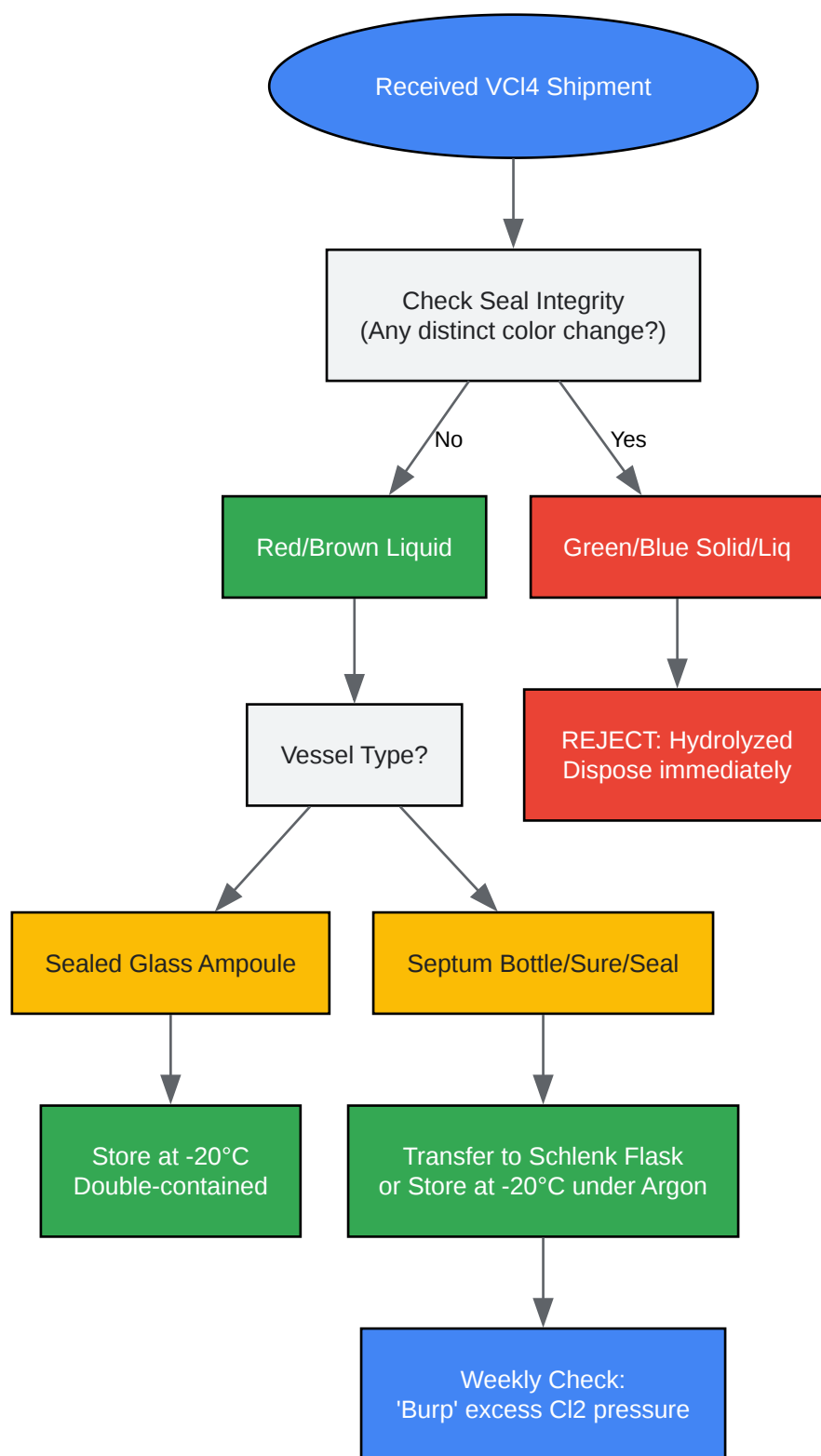
Objective: Prevent thermodynamic decomposition and hydrolysis during long-term storage.

### The "Cold & Dark" Rule

is not stable at room temperature. It disproportionates according to the equilibrium:

- Heat shifts this equilibrium to the right, building dangerous chlorine pressure.
- Light accelerates the photolytic cleavage of the V-Cl bond.

## Storage Decision Matrix (Graphviz)



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Figure 1: Decision logic for receiving and storing Vanadium Tetrachloride. Note the critical check for hydrolysis (color change) upon receipt.

## Protocol 1.1: Vessel Compatibility

- Recommended: Borosilicate glass (Schlenk flasks), Teflon (PTFE) stopcocks.
- Forbidden: Standard plastics (LDPE/HDPE), rubber septa (unless Teflon-faced), aluminum foil (corrodes instantly).
- Why?

is a potent Lewis acid and chlorinating agent. It will attack rubber, causing it to swell and leach impurities, turning your red liquid into a black sludge.

## Module 2: Safe Handling & Transfer (The "Transfer")

Objective: Transfer liquid without introducing moisture or exposing the user to corrosive fumes.

[2][3]

### Technique A: Syringe Transfer (Small Volumes < 10 mL)

- Equipment: Glass syringe (gas-tight preferred), long stainless steel needle (18G), Teflon-faced septum.
- The "Inert Blanket" Method:
  - Flush the syringe with dry Argon/Nitrogen 3 times.
  - Insert needle into the vessel under positive inert gas pressure.
  - Critical Step: Because has high vapor pressure, the plunger may be pushed back out. Keep a firm grip.
  - Withdraw liquid slowly.
  - Upon removal, immediately pull the plunger back to create a gas gap in the needle (prevents dripping).

## Technique B: Cannula Transfer (Large Volumes > 10 mL)

- Reasoning: Avoids plunger "pop-out" risks and minimizes exposure.
- Setup: Two Schlenk flasks connected by a double-ended needle (cannula).
- Procedure:
  - Maintain positive pressure on the source flask.
  - Vent the receiving flask to a bubbler (scrubber containing dilute NaOH).
  - Use pressure differential to push the liquid across.



*Expert Tip: If the needle clogs, it is likely*

solid (decomposition product) or hydrolyzed oxides. Do not force it. Replace the needle.

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## Troubleshooting Guide (The "Help Desk")

Q1: My

has turned a dark, muddy green. Is it still usable?

- Diagnosis: Partial Hydrolysis. The green color typically arises from Vanadium(III) or Vanadyl ( ) species formed when reacts with moisture.
- Verdict: Do not use for sensitive catalysis. For crude applications, you might be able to distill it, but the risk of thermal decomposition makes this dangerous.
- Solution: Discard and open a fresh bottle.

Q2: The bottle is hissing when I insert the needle.

- Diagnosis:

Pressure Buildup. Decomposition ( ) has occurred during storage.

- Action: Vent the bottle carefully into a fume hood or a caustic scrubber.
- Prevention: Store at or lower to slow this decomposition.

Q3: The rubber septum is melting/sticky.

- Diagnosis: Solvent Incompatibility.

attacks standard red rubber and even some white rubber septa over time.

- Solution: Use Teflon-faced (PTFE) silicone septa only. If storing for hours, replace the septum with a glass stopper or a Teflon stopcock.

Q4: I see white smoke when I pull the needle out.

- Diagnosis: Hydrolysis Fumes. The trace

on the needle tip is reacting with atmospheric moisture to form mist.

- Action: This is expected in non-glovebox work. Wipe the needle tip with a dry ChemWipe immediately before withdrawal (if safe) or pull the plunger back to create an inert gas buffer in the tip. Clean the needle immediately with dry dichloromethane.

## Emergency & Disposal Protocols

### Spill Management

Scenario: You dropped a 50mL flask of

in the fume hood.

- Evacuate: The immediate area. The hydrolysis will release a massive cloud of gas.
- Ventilate: Maximize hood airflow.
- Neutralize: Do not use water.<sup>[2][3][4][5]</sup> Cover the spill with dry soda ash ( ), dry lime ( ), or vermiculite.
- Wait: Allow the solid to absorb the liquid and neutralize the acid.
- Clean: Once fuming stops, sweep up the solid into a container for hazardous waste disposal.

## Decontamination of Glassware

- Quench: Slowly rinse glassware with a dilute hydrocarbon solvent (e.g., hexanes) to remove bulk material.
- Hydrolyze: Submerge glassware in a bath of dilute sodium hydroxide ( ) or sodium bicarbonate. Expect heat and bubbling.
- Acid Wash: If vanadium stains (brown/green) remain, an acid wash ( ) may be required, followed by water.

## References

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